

Personal protective equipment for handling Triisopropylsilanol

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Compound of Interest

Compound Name: *Triisopropylsilanol*

Cat. No.: *B095006*

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Essential Safety and Handling Guide for Triisopropylsilanol

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety and logistical information for the use of **Triisopropylsilanol**, outlining operational procedures and disposal plans to ensure a secure laboratory environment.

Physicochemical and Hazard Data

A clear understanding of **Triisopropylsilanol**'s properties is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Linear Formula	$[(CH_3)_2CH]_3SiOH$	[1][2]
CAS Number	17877-23-5	[1][2]
Molecular Weight	174.36 g/mol	[1][2]
Boiling Point	196 °C at 750 mmHg	[1][3]
Density	0.878 g/mL at 25 °C	[1][3]
Flash Point	72.2 °C (162.0 °F)	[1]
Refractive Index	n _{20/D} 1.456	[1][3]
Storage Class	10 - Combustible liquids	[1]

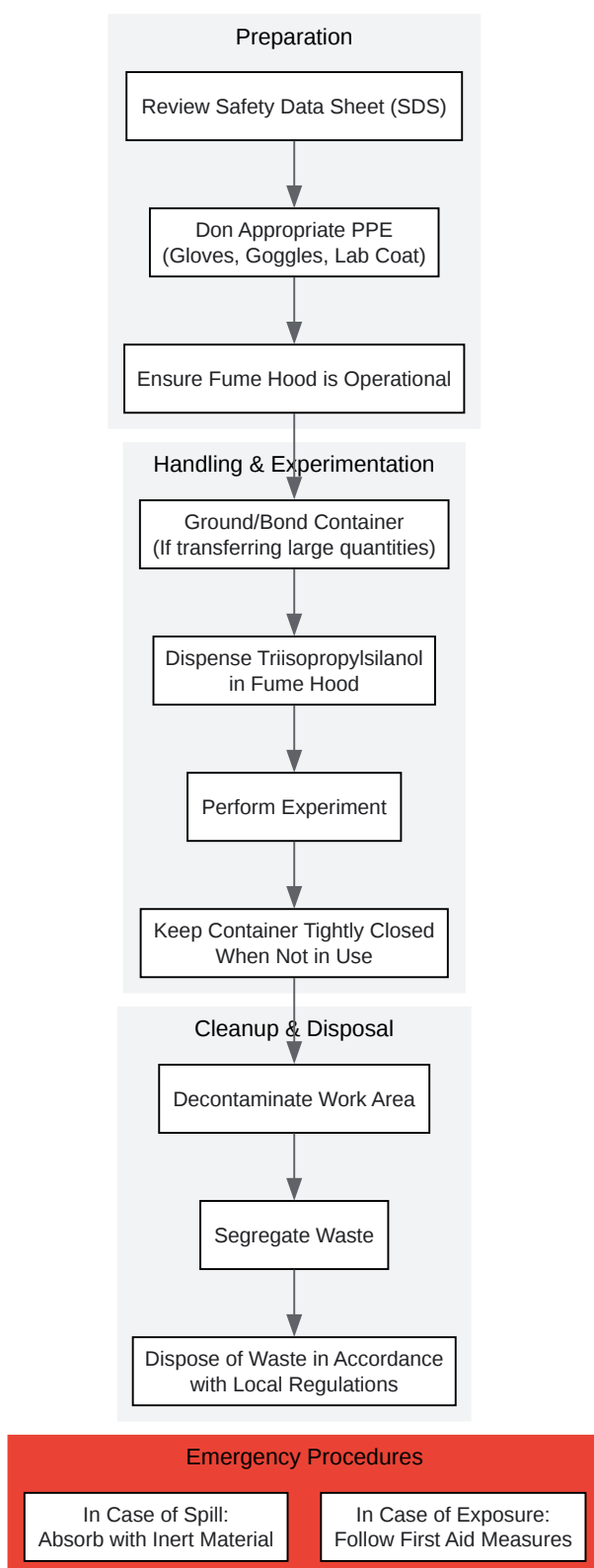
Hazard Identification and Personal Protective Equipment (PPE)

Triisopropylsilanol is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4] It is also a combustible liquid.[1] Adherence to proper PPE protocols is mandatory to mitigate these risks.

Hazard	Required PPE
Skin Irritation	Chemical-resistant gloves (e.g., nitrile) and a lab coat must be worn.[1]
Eye Irritation	Safety glasses with side shields or chemical safety goggles are required.[1]
Respiratory Irritation	Work in a well-ventilated area, preferably a chemical fume hood. If vapors or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is necessary.[4][5]
Combustible Liquid	Keep away from heat, sparks, and open flames. [5][6][7] Use non-sparking tools and ensure electrical equipment is explosion-proof.[5][6]

Operational Workflow for Handling Triisopropylsilanol

The following diagram outlines the standard operating procedure for the safe handling of **Triisopropylsilanol** from receipt to disposal.



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Caption: Workflow for Safe Handling of **Triisopropylsilanol**.

Experimental Protocols: Step-by-Step Guidance

Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **Triisopropylsilanol**.[\[4\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)
- Ventilation: Ensure that a chemical fume hood is available and functioning correctly. All handling of **Triisopropylsilanol** should be performed within the fume hood to minimize inhalation exposure.[\[4\]](#)

Handling and Use:

- Grounding: When transferring the liquid, ground and bond the container and receiving equipment to prevent static discharge, which could be an ignition source.[\[5\]](#)[\[6\]](#)
- Dispensing: Carefully dispense the required amount of **Triisopropylsilanol**. Avoid splashing.
- Container Management: Keep the container tightly closed when not in use to prevent the release of vapors.[\[5\]](#)[\[6\]](#)

Disposal Plan:

- Waste Collection: Collect waste **Triisopropylsilanol** and any contaminated materials in a clearly labeled, sealed container. Do not mix with other waste streams.[\[5\]](#)
- Regulatory Compliance: Dispose of the chemical waste in accordance with all local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.[\[5\]](#)[\[8\]](#)
- Container Disposal: Handle uncleaned, empty containers as you would the product itself.[\[5\]](#)

Emergency Procedures

First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[4]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][9]

Spill Response:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Absorb the spill with an inert, non-combustible material such as sand or earth. [10]
- Collection: Collect the absorbed material using non-sparking tools and place it in a suitable container for disposal.[6][10]
- Decontamination: Clean the spill area thoroughly.

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